

1-(Benzyloxy)-2-nitrobenzene safety data sheet (SDS) information

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Compound of Interest

Compound Name: 1-(Benzyloxy)-2-nitrobenzene

Cat. No.: B016606

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An In-depth Technical Guide to the Safe Handling of 1-(Benzyloxy)-2-nitrobenzene

This guide provides comprehensive safety data, handling protocols, and emergency procedures for **1-(Benzyloxy)-2-nitrobenzene** (CAS No. 4560-41-2). Designed for researchers, scientists, and drug development professionals, this document moves beyond a standard Safety Data Sheet (SDS) to offer a deeper understanding of the causality behind safety recommendations, ensuring a self-validating system of laboratory practice. The insights provided are synthesized from established safety protocols for nitroaromatic compounds and specific data on related molecules.

Chemical Identity and Core Properties

1-(Benzyloxy)-2-nitrobenzene is an organic compound featuring a nitro group and a benzyloxy group on a benzene ring.^[1] Its structure informs its reactivity and potential hazards. The electron-withdrawing nature of the nitro group is a key determinant of its chemical behavior and toxicological profile.^{[1][2]}

Table 1: Physicochemical Properties of **1-(Benzyloxy)-2-nitrobenzene** and Related Compounds

Property	Value	Source
IUPAC Name	1-nitro-2-(phenylmethoxy)benzene	[3]
Synonyms	Benzyl o-Nitrophenyl Ether, 2-Benzyloxynitrobenzene	[1]
CAS Number	4560-41-2	[1]
Molecular Formula	C ₁₃ H ₁₁ NO ₃	[1]
Molecular Weight	229.23 g/mol	[1]
Appearance	Yellow to orange crystalline solid	[1]
Melting Point	60 - 63 °C (for related isomer 1-(Benzyloxy)-2-methyl-3-nitrobenzene)	[4][5]
Solubility	Enhanced solubility in organic solvents due to the benzyloxy group	[1]

Hazard Identification and Toxicological Insights

As a member of the nitroaromatic compound family, **1-(Benzyloxy)-2-nitrobenzene** presents several significant hazards that must be managed with stringent controls.[6] The toxicity of these compounds is well-documented, with potential for mutagenicity and ready absorption through the skin.[2][6]

- **Acute Toxicity:** While specific data for this compound is limited, related nitroaromatics are classified as harmful if swallowed.[7]
- **Skin and Eye Irritation:** Direct contact is likely to cause skin and serious eye irritation.[3][7][8] Prolonged contact should be avoided, and any contamination should be washed off immediately.[8][9]
- **Respiratory Irritation:** Inhalation of dust or vapors may cause respiratory irritation.[7]

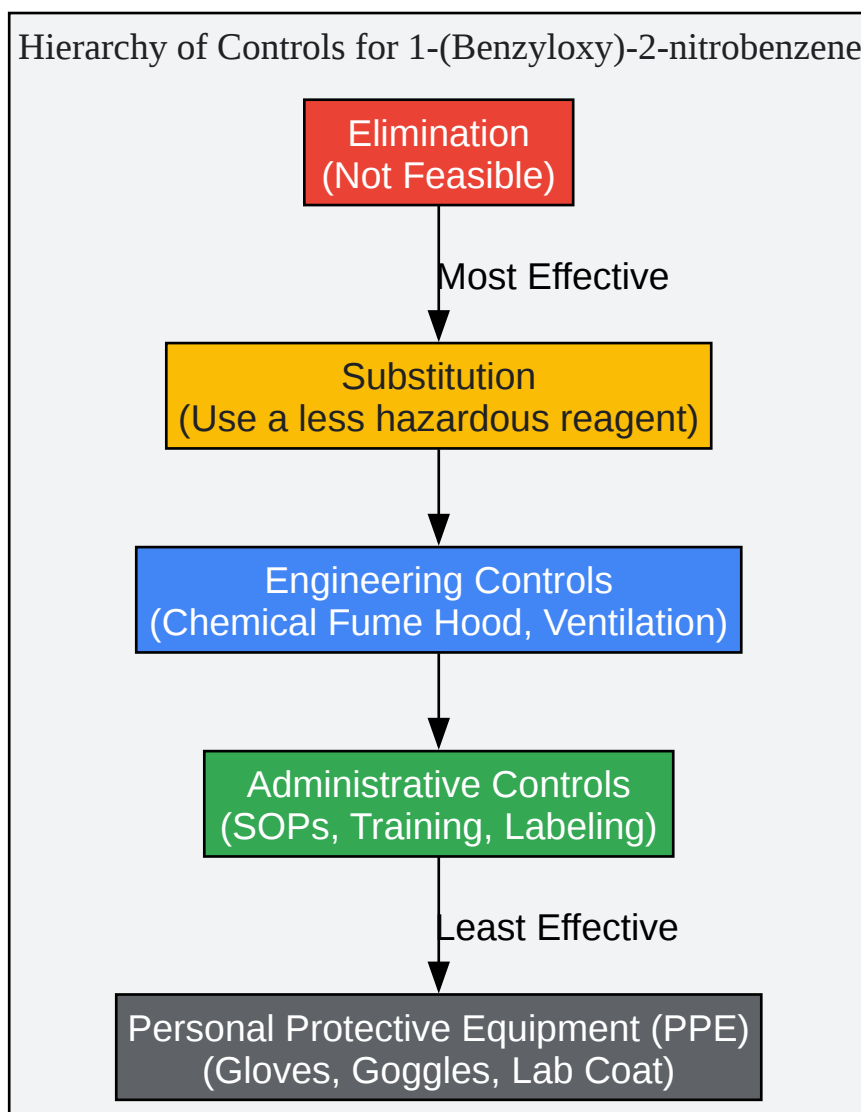
- **Systemic Effects:** A primary concern with nitroaromatic compounds is their ability to be absorbed systemically, including through the skin.^{[6][10]} This can lead to effects on the blood, such as methemoglobinemia. For the parent compound, nitrobenzene, prolonged or repeated exposure is known to cause organ damage.^[11]
- **Thermal Instability:** Nitro compounds can be sensitive to heat and shock, potentially leading to exothermic decomposition.^{[1][6]} While this compound is not as hazardous as polynitrated aromatics like TNT, this potential must be respected, especially during heating.^[6]

While a specific GHS classification for **1-(Benzyloxy)-2-nitrobenzene** is not universally established, based on data for analogous compounds, a cautious classification would include:

- Acute Toxicity, Oral (Category 4)
- Skin Irritation (Category 2)
- Eye Irritation (Category 2A)
- Specific Target Organ Toxicity — Single Exposure (Category 3), Respiratory System

Hierarchy of Controls for Safe Handling

Effective management of **1-(Benzyloxy)-2-nitrobenzene** requires a multi-layered approach to safety, prioritizing engineering controls and robust protocols over sole reliance on Personal Protective Equipment (PPE). This "Hierarchy of Controls" is a fundamental principle of laboratory safety.



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Caption: Hierarchy of Safety Controls.

Exposure Controls and Personal Protection

Engineering controls are the primary barrier against exposure. Administrative controls and PPE serve as crucial secondary and tertiary layers of defense.

- Engineering Controls: Always handle **1-(Benzyloxy)-2-nitrobenzene** inside a certified chemical fume hood to control airborne concentrations.^{[9][12]} The facility should be equipped with an eyewash station and a safety shower.^{[9][13]}

- Administrative Controls: Limit unnecessary personal contact with the substance.[\[14\]](#) Ensure all containers are clearly labeled with the chemical name and associated hazards.[\[6\]](#) Do not eat, drink, or smoke in handling areas.[\[7\]](#)[\[14\]](#)

Table 2: Required Personal Protective Equipment (PPE)

PPE Category	Item	Specifications & Rationale
Hand Protection	Nitrile Gloves	Wear chemical-resistant, impervious gloves (e.g., nitrile). Inspect gloves before use and use proper removal technique to avoid skin contact. [14] [15] Double gloving is recommended for potent compounds.
Eye/Face Protection	Safety Goggles	Use ANSI Z87.1-compliant (US) or EN 166 (EU) approved safety goggles to protect against splashes. [15]
Skin & Body Protection	Laboratory Coat	A long-sleeved, solid-front lab coat is mandatory to protect skin and personal clothing. [4] [9]
Respiratory Protection	N95 Respirator (or higher)	If handling the solid outside of a fume hood or if dust generation is unavoidable, a NIOSH-approved N95 (US) or type P1 (EN143) dust mask should be used. [14] For significant aerosol generation, a higher level of respiratory protection may be necessary.

Step-by-Step Emergency Procedures

Rapid and correct response during an emergency is critical to minimizing harm.

First-Aid Measures

- General Advice: First-aiders must protect themselves. If you are exposed or feel unwell, seek immediate medical attention and show the medical professional this safety guide or the product's SDS.[9][11]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[4] Remove contact lenses if present and easy to do.[14] Continue rinsing and seek immediate medical attention.[9]
- Skin Contact: Take off immediately all contaminated clothing. Flush skin and hair with running water and soap for at least 15 minutes.[4][14] Seek medical attention if irritation develops or persists.[14]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing.[4] If breathing is difficult or stops, provide artificial respiration.[12] Call a physician immediately.
- Ingestion: Rinse mouth with water.[4] Immediately give a glass of water.[14] Do NOT induce vomiting.[7] Call a Poison Center or doctor immediately.[11]

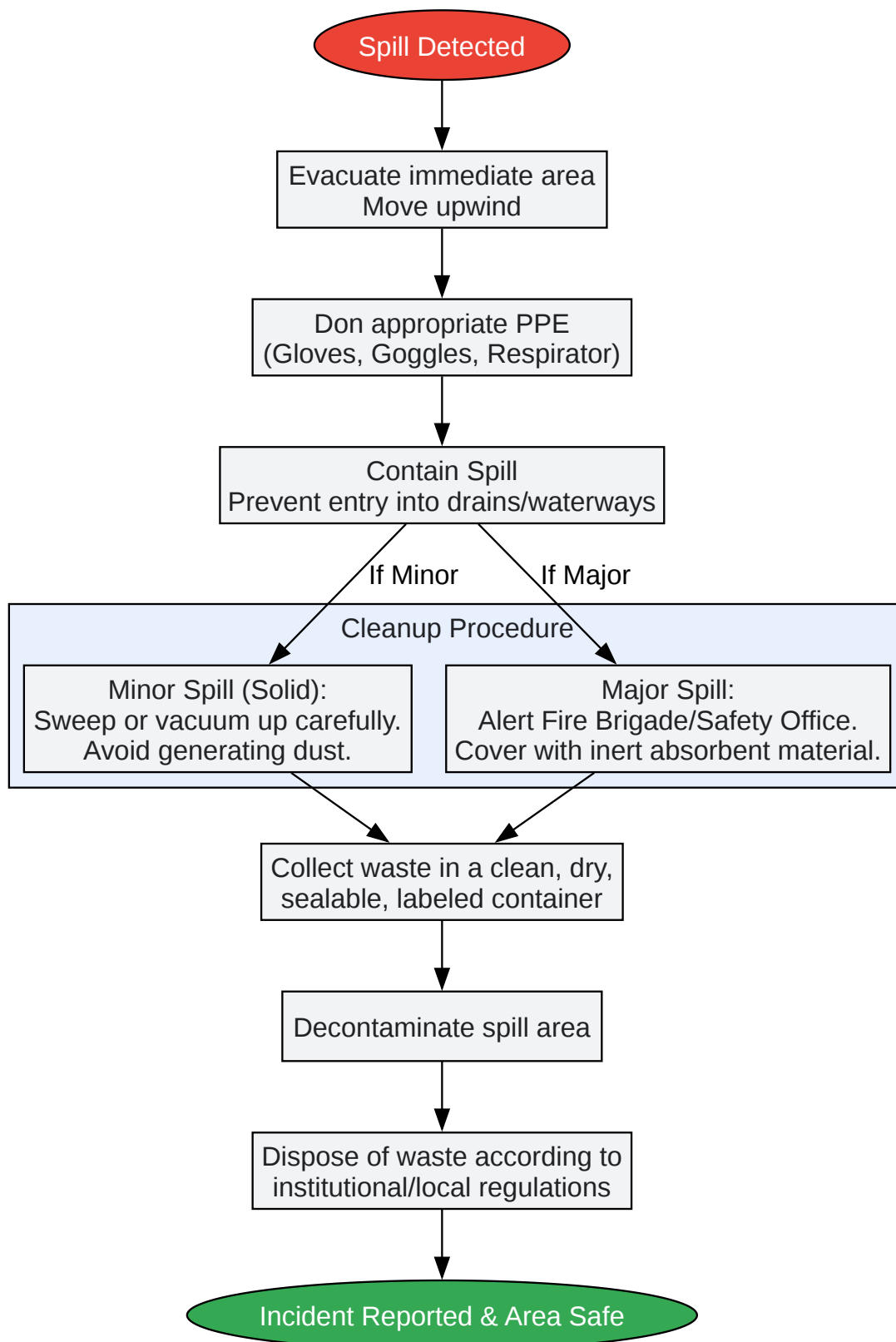
Fire-Fighting Protocol

This material is not considered a significant fire risk but may burn.[14]

- Suitable Extinguishing Media: Use extinguishing media suitable for the surrounding area.[14] Water spray, alcohol-resistant foam, dry chemical, or carbon dioxide are generally appropriate.[16]
- Specific Hazards: During a fire, irritating and toxic gases, including nitrogen oxides (NOx) and carbon oxides, may be generated.[9][15] Containers may rupture if heated.
- Protective Actions: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[4][16] Do not approach containers suspected to be hot.[14] If safe, remove containers from the path of the fire and cool them with a water spray from a protected location.[14]

Accidental Release Measures

A structured response is essential to safely manage spills.



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Caption: Spill Response Workflow.

Detailed Spill Protocol:

- Evacuate and Secure: Clear the area of all personnel and move upwind.[14] Ensure adequate ventilation.
- Control and Contain: Wear appropriate PPE as detailed in Table 2. Prevent further leakage or spillage if safe to do so. Prevent the substance from entering drains, sewers, or water courses.[14][16]
- Cleanup:
 - For Minor Spills (Solid): Clean up spills immediately.[14] Use dry cleanup procedures and avoid generating dust.[14] Carefully sweep or shovel up the material.[14] Using a vacuum with a HEPA filter is also an option.[14]
 - For Major Spills: Alert your institution's safety office or the local fire brigade, informing them of the location and nature of the hazard.[14]
- Collection and Disposal: Place the spilled material and any contaminated absorbent into a clean, dry, sealable, and properly labeled container for disposal.[14][16]
- Decontamination: Thoroughly clean the spill area. Wash all personal protective equipment and launder contaminated clothing separately before reuse.[14]

Stability, Reactivity, and Storage

Understanding the chemical stability of **1-(Benzyloxy)-2-nitrobenzene** is key to its safe storage.

- Reactivity: Stable under normal conditions.[4]
- Conditions to Avoid: Avoid exposure to high temperatures, direct sunlight, heat, sparks, and open flames.[6][11] Avoid dust formation.[4]

- Incompatible Materials: Keep segregated from strong oxidizing agents, strong acids, and strong bases to prevent dangerous reactions.[4][6]
- Hazardous Decomposition Products: Thermal decomposition can produce hazardous gases such as carbon oxides (CO, CO₂) and nitrogen oxides (NO_x).[15]

Storage Protocol:

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4][6]
- Store separately from incompatible materials.[6]
- For sensitive compounds or long-term storage, consider storing under an inert atmosphere (e.g., nitrogen).[6]

Disposal Considerations

All waste material and contaminated packaging must be treated as hazardous waste.

- Disposal Method: Dispose of contents and containers to an approved waste disposal plant in accordance with local, state, and federal regulations.[10] Do not allow the product to enter drains or waterways.[9]
- Contaminated Packaging: Ensure the product is disposed of by licensed waste carriers. Some outer packaging may be recyclable if not contaminated.[7]

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